

Application Notes and Protocols for the Quantification of Kinetensin in Plasma

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Compound of Interest

Compound Name: *Kinetensin*

Cat. No.: *B549852*

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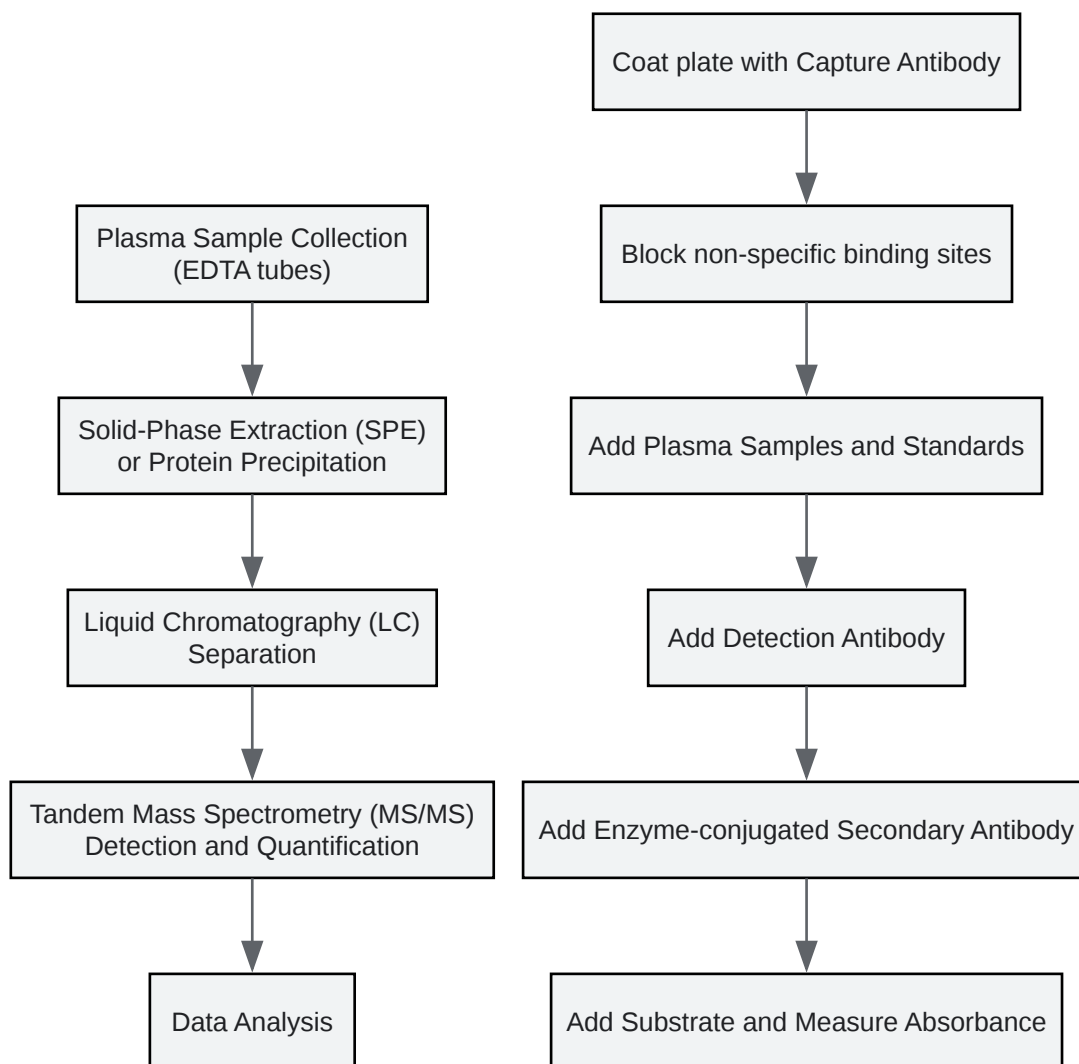
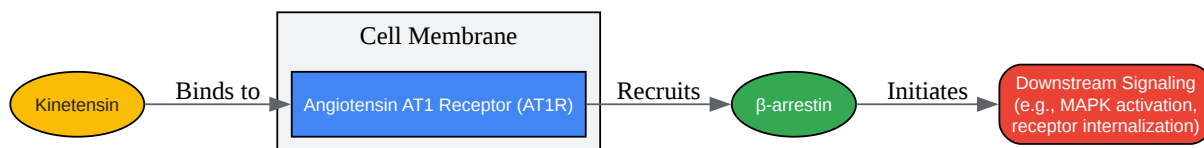
These application notes provide detailed protocols for the quantification of **Kinetensin** in plasma using three common analytical techniques: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), Enzyme-Linked Immunosorbent Assay (ELISA), and Radioimmunoassay (RIA). The information is intended to guide researchers in selecting and implementing the most suitable method for their specific research needs.

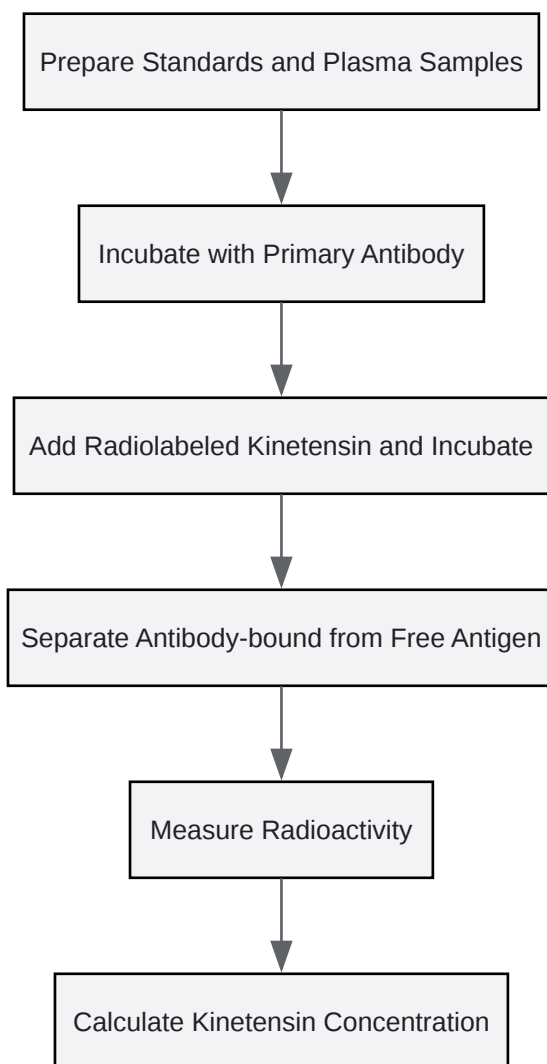
Introduction to Kinetensin

Kinetensin is a nonapeptide that has been identified in human plasma and shares structural similarities with neurotensin and angiotensin II.[1] While its precise physiological and pathological roles are still under investigation, research has shown that **Kinetensin** acts as a β -arrestin biased agonist at the angiotensin AT1 receptor (AT1R).[1] This selective activation of the β -arrestin pathway, with minimal G-protein activation, suggests a potential role in various signaling cascades and makes it a molecule of interest in cardiovascular research and drug development.[1] Accurate and reliable quantification of **Kinetensin** in plasma is crucial for pharmacokinetic studies, biomarker discovery, and understanding its role in health and disease.

Kinetensin Signaling Pathway

Kinetensin primarily exerts its effects through the Angiotensin AT1 receptor. Upon binding, it preferentially activates the β -arrestin signaling pathway.





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References

- 1. researchgate.net [researchgate.net]
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